

Technical Support Center: GPR119 Signaling and Western Blot Analysis with BMS-986034

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Compound of Interest

Compound Name: BMS-986034

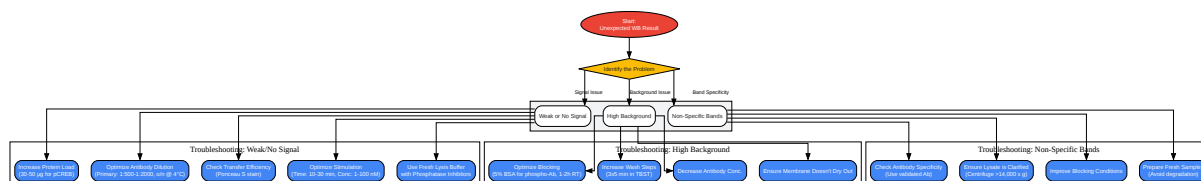
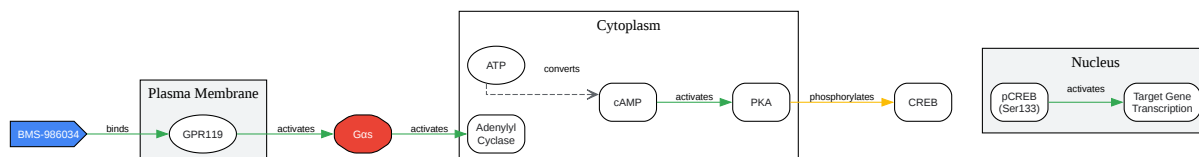
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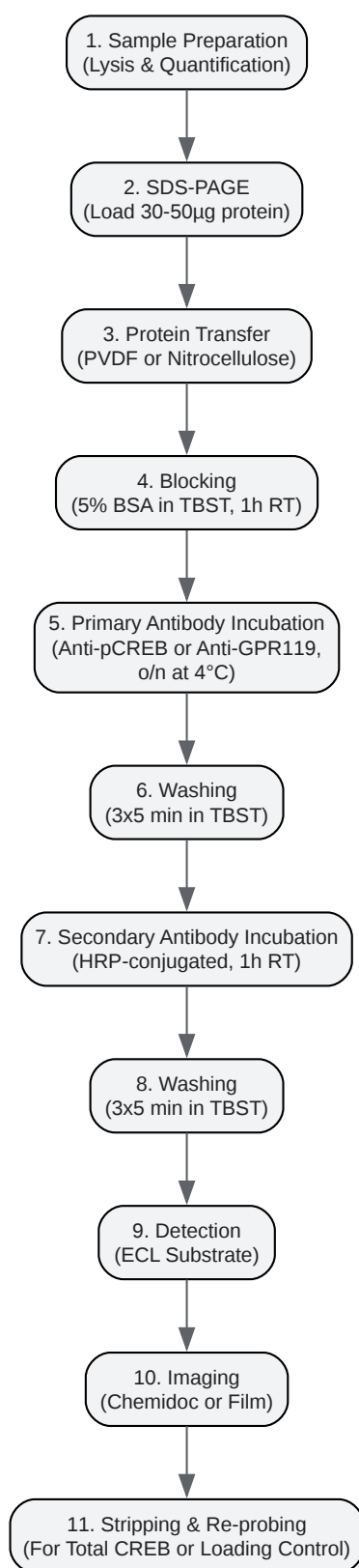
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for studying GPR119 signaling using the agonist **BMS-986034**, with a focus on Western blot analysis.

GPR119 Signaling Pathway Overview

GPR119 is a G-protein coupled receptor (GPCR) predominantly expressed in pancreatic β -cells and enteroendocrine cells of the gastrointestinal tract.^[1] Upon activation by an agonist such as **BMS-986034**, GPR119 couples to the stimulatory G-protein, G α s, to activate adenylyl cyclase. This leads to an increase in intracellular cyclic AMP (cAMP), which in turn activates Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, including the transcription factor CREB (cAMP response element-binding protein) at the Serine-133 residue. Phosphorylated CREB (pCREB) translocates to the nucleus and modulates the expression of genes involved in glucose homeostasis, including the stimulation of insulin and incretin secretion (e.g., GLP-1).^{[1][2]}





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References

- 1. GPR119, a novel G protein-coupled receptor target for the treatment of type 2 diabetes and obesity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Activation and signaling mechanism revealed by GPR119-Gs complex structures - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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